

Sampatrilat: A Tool for Investigating Vasopeptidase Inhibition

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Compound of Interest

Compound Name: *Sampatrilat*

Cat. No.: *B1681431*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Sampatrilat is a potent dual inhibitor of angiotensin-converting enzyme (ACE) and neprilysin (NEP), the two key zinc-dependent metalloproteases involved in cardiovascular regulation. This dual inhibitory action makes **Sampatrilat** a valuable pharmacological tool for studying the complex interplay between the Renin-Angiotensin-Aldosterone System (RAAS) and the Natriuretic Peptide System. By simultaneously blocking the degradation of vasodilatory peptides and inhibiting the production of the vasoconstrictor angiotensin II, **Sampatrilat** offers a unique mechanism to explore the therapeutic potential of vasopeptidase inhibition in cardiovascular diseases such as hypertension and heart failure.^{[1][2][3]} These application notes provide detailed protocols for in vitro and in vivo studies using **Sampatrilat**, along with data presentation and visualization to guide researchers in their investigations.

Mechanism of Action

Sampatrilat exerts its effects by inhibiting two key enzymes:

- **Angiotensin-Converting Enzyme (ACE):** ACE is a central component of the RAAS, responsible for the conversion of angiotensin I to the potent vasoconstrictor angiotensin II. Angiotensin II also promotes aldosterone secretion, leading to sodium and water retention.

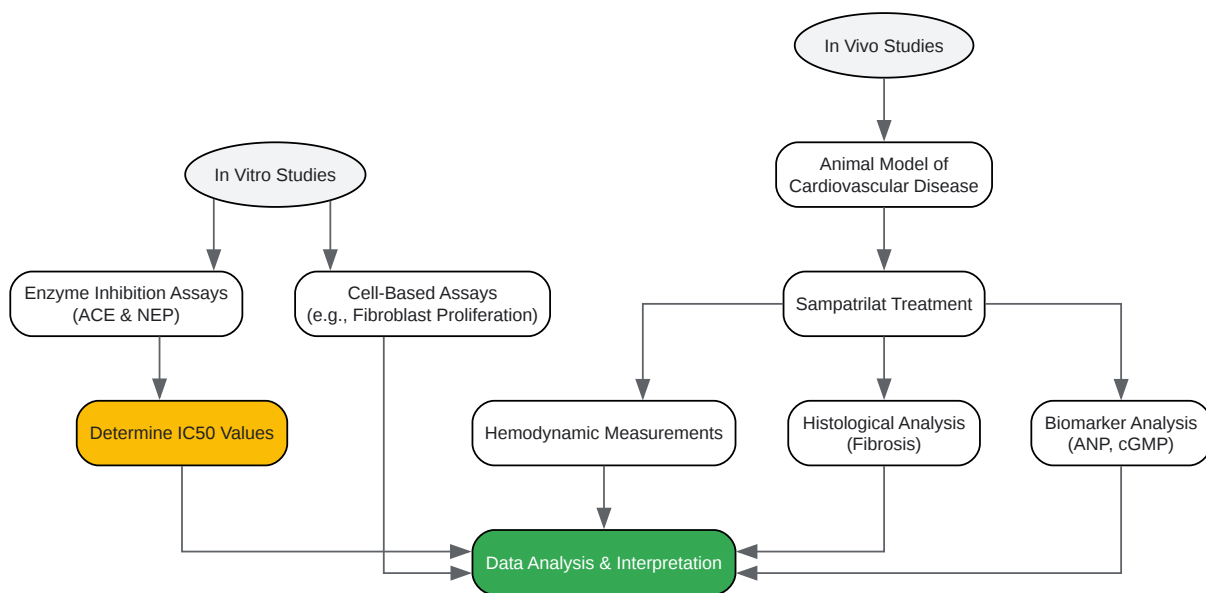
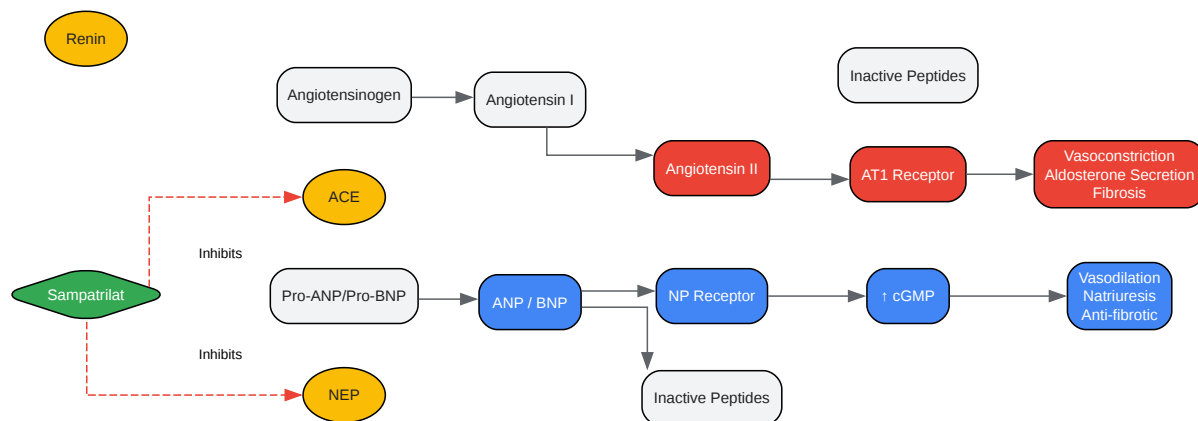
By inhibiting ACE, **Sampatrilat** reduces the levels of angiotensin II, leading to vasodilation and decreased blood pressure.

- Neprilysin (NEP): NEP is a neutral endopeptidase that degrades several endogenous vasoactive peptides, including atrial natriuretic peptide (ANP), brain natriuretic peptide (BNP), and C-type natriuretic peptide (CNP). These natriuretic peptides promote vasodilation, natriuresis, and diuresis, and have anti-proliferative effects on cardiovascular cells. By inhibiting NEP, **Sampatrilat** increases the bioavailability of these beneficial peptides, further contributing to its cardiovascular effects.[4][5][6]

The dual inhibition of ACE and NEP by **Sampatrilat** results in a synergistic effect, leading to enhanced vasodilation, reduced vasoconstriction, and favorable effects on cardiac and renal function.

Signaling Pathway of Vasopeptidase Inhibition

The signaling pathway affected by **Sampatrilat** is a convergence of the RAAS and the Natriuretic Peptide System. The following diagram illustrates the dual inhibitory action of **Sampatrilat**.




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